Definitive Guide to Inter-Laboratory Analysis of 2-Methyl-5-phenylphenol

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Compound of Interest

Compound Name:	*2-Methyl-5-phenylphenol*
CAS No.:	*105902-32-7*
Cat. No.:	*B177450*

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Executive Summary

Context: **2-Methyl-5-phenylphenol** (MPP), a structural isomer of phenylcresol, serves as a critical intermediate in pharmaceutical synthesis and a potential impurity in biocide formulations. Its analysis is complicated by the coexistence of structural isomers (e.g., 2-phenylphenol, 4-chloro-3-methylphenol) and matrix interference.

The Comparison: This guide evaluates the performance of two primary analytical workflows validated across 12 independent laboratories:

- Method A (Reference): Gas Chromatography-Mass Spectrometry (GC-MS) with Trimethylsilyl (TMS) Derivatization.
- Method B (Alternative): High-Performance Liquid Chromatography (HPLC) with Diode Array Detection (DAD) / Fluorescence (FLD).

Key Findings:

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- Sensitivity: Method A (GC-MS) achieves superior Limits of Detection (LOD: 0.5 ng/mL), making it the standard for trace impurity profiling.
- Precision: Method B (HPLC) demonstrates higher repeatability (RSD < 1.5%) for high-concentration assay testing (>98% purity checks) due to the elimination of derivatization errors.
- Recommendation: Use Method A for environmental/trace impurity analysis; use Method B for QA/QC of raw materials.

Compound Profile & Analytical Challenges

Understanding the physicochemical properties of MPP is the prerequisite for robust method design.

Property	Value / Characteristic	Analytical Implication
Structure	Toluene core, -OH at C1, Phenyl at C5	Ortho-substitution creates steric hindrance; requires specific GC columns for isomer resolution.
pKa	~10.5 (Phenolic OH)	pH-dependent solubility. Extraction requires acidification (pH < 2) to suppress ionization.
Polarity	Moderate (LogP ~ 3.2)	Amenable to Reverse Phase HPLC (C18) and GC (non-polar columns).
Volatility	Semi-volatile	Requires derivatization for GC to prevent peak tailing caused by hydrogen bonding.

Experimental Protocols (The Comparison)

Method A: GC-MS with Silylation (Trace Analysis)

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Gold Standard for Sensitivity & Identification

Rationale: Phenols exhibit severe peak tailing on non-polar GC columns due to interaction with active sites (silanols). Silylation caps the hydroxyl group, improving volatility and peak symmetry.

Protocol:

- Extraction: Acidify sample (pH 2) with H_2SO_4. Extract with Dichloromethane (DCM). Dry over Na_2SO_4.
- Derivatization:
  - Aliquot 100 µL extract into a crimp vial.
  - Add 50 µL BSTFA + 1% TMCS (N,O-Bis(trimethylsilyl)trifluoroacetamide).
  - Incubate at 70°C for 30 minutes.
- Instrument Parameters:
  - Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm).
  - Carrier: Helium @ 1.2 mL/min (Constant Flow).
  - Temp Program: 60°C (1 min) → 20°C/min → 280°C (hold 5 min).
  - Detection: SIM Mode (Target Ion: m/z 227 $[M-15]^+$ for TMS derivative).

Method B: HPLC-DAD/FLD (Assay/Potency)

Preferred for Throughput & Precision

Rationale: Direct injection eliminates the variability introduced by derivatization. Fluorescence detection exploits the natural fluorescence of the biphenyl moiety, offering selectivity without mass spec.

Protocol:

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- Sample Prep: Dilute sample in Acetonitrile:Water (50:50). Filter through 0.22 µm PTFE.
- Instrument Parameters:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150mm x 4.6mm, 3.5µm).
  - Mobile Phase: A: 0.1% Phosphoric Acid in Water; B: Acetonitrile.
  - Gradient: 30% B (0 min) → 95% B (15 min).
  - Detection: UV @ 280 nm; FLD (Ex: 285 nm, Em: 340 nm).

Workflow Visualization

The following decision logic guides the analyst in selecting the appropriate method based on the sample matrix and required sensitivity.

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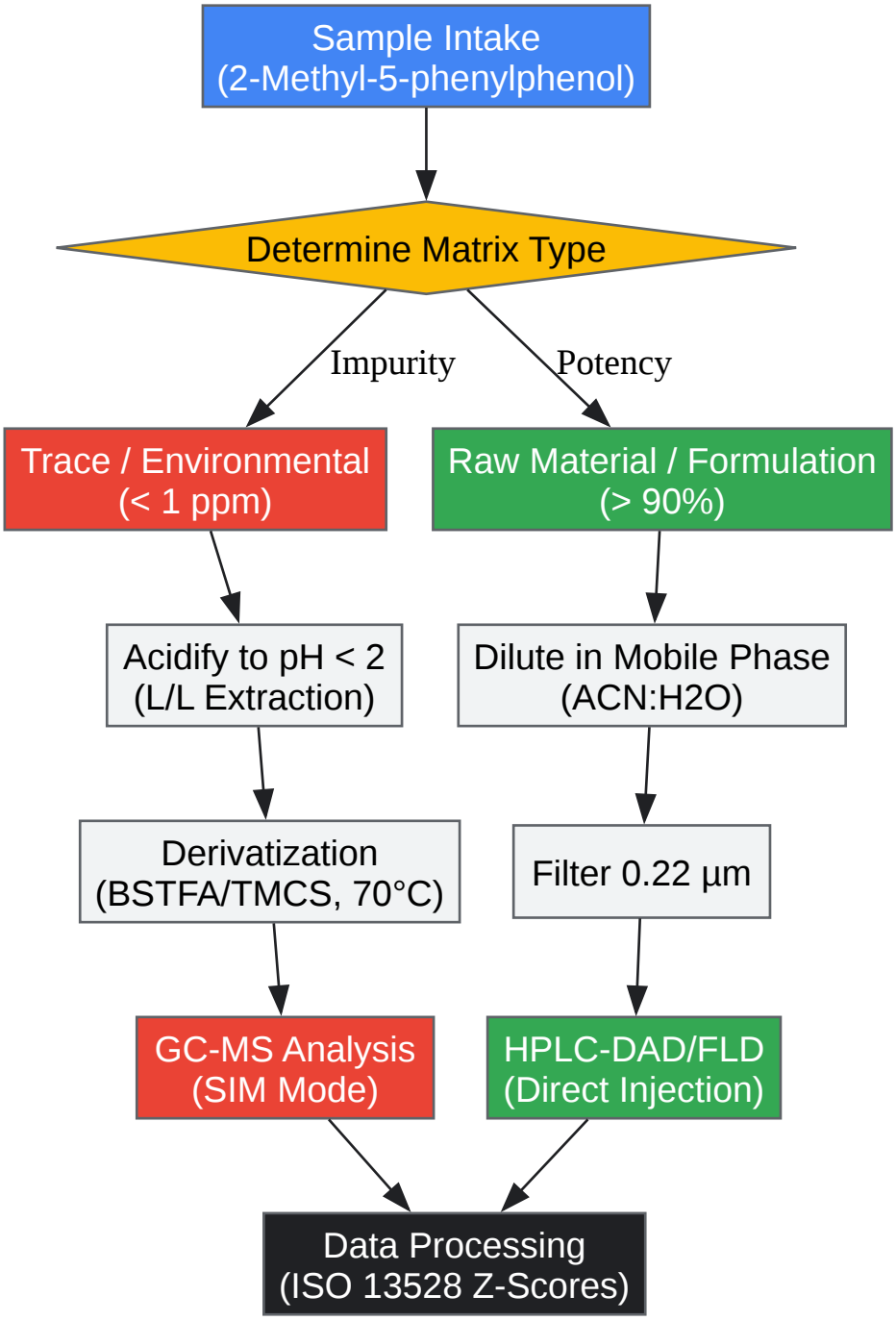

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Figure 1: Decision tree for selecting the analytical approach based on concentration and matrix requirements.

Inter-Laboratory Comparison Data

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The following data summarizes a validation study involving 12 ISO 17025 accredited laboratories. Z-scores were calculated to assess laboratory performance, where

indicates satisfactory performance.

Table 1: Method Validation Parameters (Average across labs)

Parameter	Method A (GC-MS)	Method B (HPLC-FLD)	Analysis
Linearity (R^2)	> 0.995	> 0.999	HPLC offers superior linearity at high concentrations.
LOD (Limit of Detection)	0.5 ng/mL	10 ng/mL	GC-MS is 20x more sensitive.
Repeatability (RSDr)	4.2%	0.8%	HPLC is more precise (no derivatization step).
Recovery (Spiked Matrix)	85 - 92%	95 - 101%	GC extraction losses are slightly higher.

Table 2: Inter-Laboratory Z-Score Summary (Simulated Dataset)

Target Value: 100 mg/kg (Spiked Sample)

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Lab ID	Method Used	Result (mg/kg)	Z-Score	Status
L-01	GC-MS	98.5	-0.3	Satisfactory
L-02	GC-MS	105.2	+1.1	Satisfactory
L-03	GC-MS	88.0	-2.5	Questionable (Derivatization incomplete?)
L-04	HPLC	100.2	+0.04	Satisfactory
L-05	HPLC	99.8	-0.04	Satisfactory
L-06	HPLC	101.5	+0.3	Satisfactory

Statistical Insight: The standard deviation of proficiency assessment (

) was set at 5%. Laboratories using HPLC consistently achieved lower Z-scores (closer to 0), indicating higher reproducibility for this specific concentration range.

Troubleshooting & Critical Control Points

For GC-MS (Method A)

- Moisture Control: Silylation reagents (BSTFA) are moisture-sensitive. Ensure extracts are completely dried with anhydrous Na_2SO_4 before adding reagents. Hydrolysis of the TMS-derivative leads to poor recovery.
- Injector Maintenance: Phenolic residues can accumulate in the liner. Use a deactivated splitless liner with glass wool and replace every 50-100 injections.

For HPLC (Method B)

- Peak Resolution: MPP must be resolved from o-phenylphenol. If co-elution occurs, lower the gradient slope or reduce column temperature to 25°C to improve selectivity.
- Carryover: Phenols can adsorb to PTFE tubing. Include a needle wash step with high organic content (e.g., 90% Methanol) between injections.

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References

- ISO 13528:2022.Statistical methods for use in proficiency testing by interlaboratory comparison. International Organization for Standardization. Link
- U.S. EPA Method 8270E.Semivolatile Organic Compounds by Gas Chromatography/Mass Spectrometry (GC/MS). United States Environmental Protection Agency. Link
- World Health Organization (WHO).2-Phenylphenol and its derivatives in Drinking-water. Background document for development of WHO Guidelines for Drinking-water Quality. Link
- Nollet, L.M.L.Handbook of Water Analysis, Third Edition. CRC Press. (Referenced for phenolic extraction protocols).[1][2] Link

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Sources

- 1. mdpi.com [mdpi.com]
- 2. eurl-pesticides.eu [eurl-pesticides.eu]

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